

Navigating the Safe Disposal of Methyl Chroman-2-Carboxylate: A Procedural Guide

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Compound of Interest

Compound Name: Methyl chroman-2-carboxylate

Cat. No.: B1354886

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is a cornerstone of laboratory safety and environmental responsibility. **Methyl chroman-2-carboxylate**, a key compound in various research applications, requires meticulous disposal procedures due to its potential hazards. This guide provides essential, step-by-step instructions for its safe disposal, ensuring operational integrity and regulatory compliance.

Immediate Safety and Hazard Profile

Methyl chroman-2-carboxylate is associated with specific health risks that necessitate careful handling to avoid exposure. Based on available safety data, the compound is classified with the following hazards:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.^[1]

Given these classifications, the use of appropriate Personal Protective Equipment (PPE) is mandatory. This includes, but is not limited to, chemical-resistant gloves, safety goggles or a

face shield, and a laboratory coat. All handling should be performed in a well-ventilated area or under a chemical fume hood to minimize the risk of inhalation.

Quantitative Data Summary

For quick reference, the key identifiers and properties of **Methyl chroman-2-carboxylate** are summarized in the table below.

Property	Value
CAS Number	113771-58-7
Molecular Formula	C ₁₁ H ₁₂ O ₃
Molecular Weight	192.21 g/mol
Hazard Statements	H302, H315, H319, H335
Precautionary Statements	P261, P280, P301+P312, P302+P352, P305+P351+P338

Data sourced from AiFChem[1]

Step-by-Step Disposal Protocol

The proper disposal of **methyl chroman-2-carboxylate** is a critical procedure that must be handled as hazardous waste. Adherence to institutional, local, and national regulations is imperative.

Experimental Workflow for Disposal

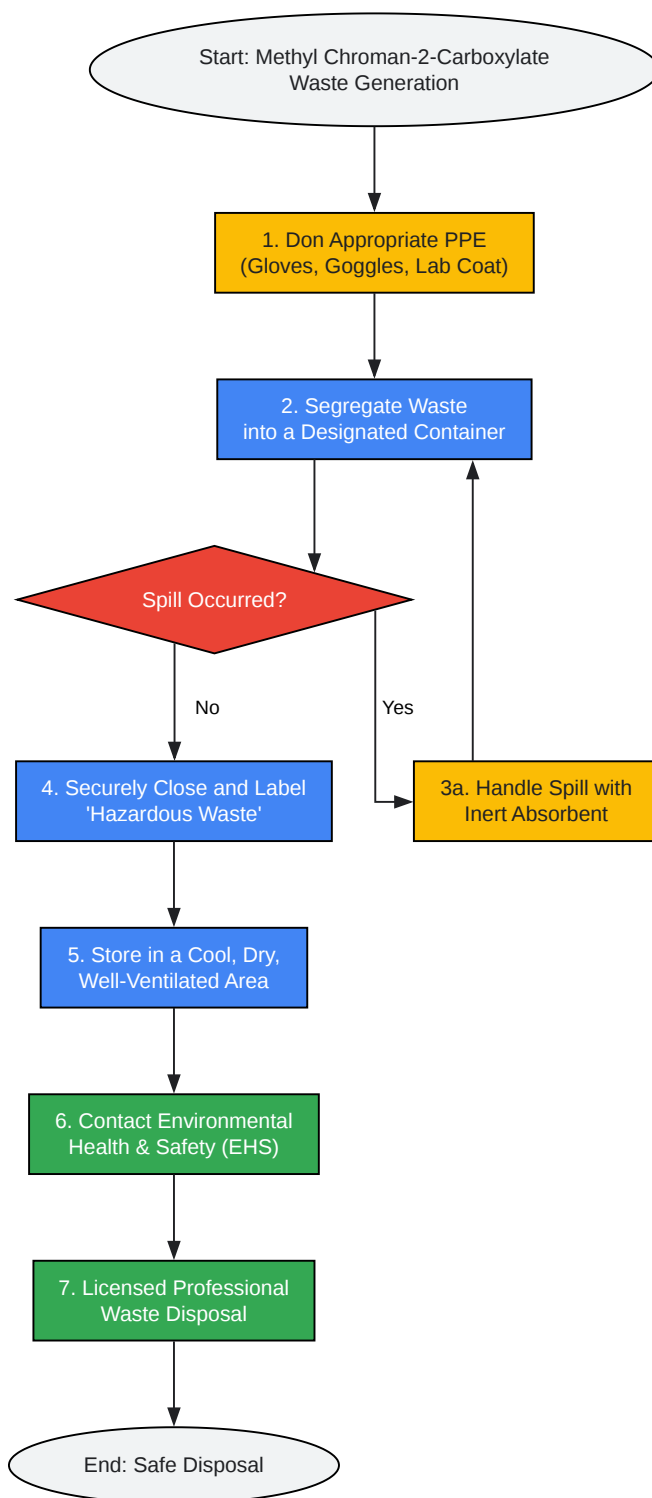
The following detailed methodology outlines the process for the safe disposal of **methyl chroman-2-carboxylate** waste.

- Waste Segregation and Collection:
 - Designate a specific, clearly labeled, and chemically compatible waste container for **methyl chroman-2-carboxylate** and any contaminated materials (e.g., weighing paper, pipette tips, gloves).

- The container must be kept securely closed when not in use.
- Do not mix this waste with other chemical streams unless explicitly permitted by your institution's environmental health and safety (EHS) department.
- Handling of Spills:
 - In the event of a spill, immediately evacuate non-essential personnel.
 - Ensure the area is well-ventilated.
 - Wearing appropriate PPE, contain and absorb the spill with an inert material such as vermiculite or sand.
 - Carefully sweep or scoop the absorbed material into the designated hazardous waste container.
 - Clean the spill area thoroughly.
 - Prevent any spilled material from entering drains or waterways.
- Container Management:
 - Store the hazardous waste container in a cool, dry, and well-ventilated area, away from incompatible materials.
 - The container must be clearly labeled with "Hazardous Waste," the full chemical name "**Methyl chroman-2-carboxylate**," and the relevant hazard pictograms.
- Final Disposal:
 - The ultimate disposal of the waste must be conducted by a licensed and approved hazardous waste disposal company.[\[2\]](#)
 - Contact your institution's EHS office to arrange for the pickup and disposal of the waste container.

- One common method for the disposal of organic chemical waste is incineration in a specialized chemical incinerator equipped with afterburners and scrubbers to minimize environmental impact.[3]

Disposal Workflow Diagram



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Caption: Workflow for the safe disposal of **Methyl chroman-2-carboxylate**.

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